

Application Note: Purification of 1-Bromo-2-(2-ethoxyethoxy)ethane

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Compound of Interest

Compound Name: 1-Bromo-2-(2-ethoxyethoxy)ethane

CAS No.: 54550-36-6

Cat. No.: B1588662

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Abstract & Introduction

1-Bromo-2-(2-ethoxyethoxy)ethane (CAS: 54550-36-6), often referred to as 2-(2-ethoxyethoxy)ethyl bromide or

-ethyl bromide, is a critical heterobifunctional linker used in the synthesis of PROTACs, supramolecular crown ethers, and functionalized polymers. Its structural integrity—specifically the terminal bromide and the ether backbone—renders it susceptible to hydrolysis and oxidation if improperly handled.

In drug discovery, the purity of this linker is paramount. Residual hydroxyl species (starting material) compete in nucleophilic substitution reactions, leading to inseparable mixtures in downstream steps. This guide details a robust purification workflow that prioritizes the removal of the precursor alcohol (Diethylene glycol monoethyl ether) and acidic byproducts derived from bromination agents (e.g.,

,

).

Chemical Profile & Properties[1][2][3][4][5][6][7][8][9][10][11]

Property	Specification	Notes
IUPAC Name	1-Bromo-2-(2-ethoxyethoxy)ethane	
Structure		Lipophilic tail with polar core
Molecular Weight	197.07 g/mol	
Physical State	Colorless to pale yellow liquid	Darkens upon oxidation
Boiling Point	@ *	Extrapolated from methoxy analog
Density		Denser than water (Bottom layer)
Solubility	Soluble in DCM, THF, Et ₂ O; Immiscible in Water	
Major Impurities	2-(2-ethoxyethoxy)ethanol (Starting Material), (if used), Vinyl ethers	

“

Critical Insight - Boiling Point Differential: Unlike many alkyl halides, this bromide boils at a lower temperature (

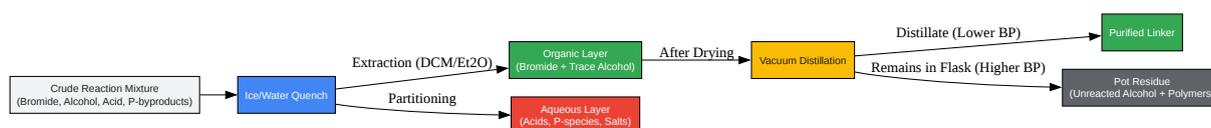
atm est.) than its corresponding starting alcohol, Diethylene glycol monoethyl ether (atm). This inversion is due to the loss of hydrogen bonding upon converting the

to

. Therefore, the product is the distillate, and the unreacted alcohol remains in the pot residue.

Impurity Fate Mapping

Understanding the "why" behind the protocol requires mapping the fate of common impurities during the workup.



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Figure 1: Fate of impurities during the isolation process. Note that the target product is distilled away from the higher-boiling starting material.

Detailed Protocols

Protocol A: Reaction Workup (Pre-Purification)

Objective: Removal of bulk acidic byproducts and water-soluble phosphorous species.

Safety: The crude mixture may contain reactive phosphorous bromides. Quench with extreme caution.

- Quenching:
 - Cool the reaction mixture to .
 - Pour the mixture slowly onto a slurry of crushed ice and saturated . Stir vigorously until gas evolution ceases (from acid neutralization).
- Phase Separation:
 - Transfer to a separatory funnel.
 - Note: The product () will be the bottom layer if no solvent is added, or the bottom layer if extracted with Dichloromethane (DCM). If extracted with Diethyl Ether (), it will be the top layer.
 - Recommendation: Extract with to ensure good separation from the dense aqueous brine layer.
- Washing:
 - Wash the combined organic phase with:
 - Saturated (removes residual).

- Water.
- Brine (saturated
).
- Drying:
 - Dry over anhydrous

for 30 minutes. Filter and concentrate under reduced pressure (Rotavap) at

to yield the crude oil.

Protocol B: Fractional Vacuum Distillation (Gold Standard)

Objective: Separation of the bromide from unreacted alcohol and non-volatile oligomers.

Equipment:

- Short-path distillation head or Vigreux column (10-15 cm).
- High vacuum pump (capable of
).
- Manometer.
- Oil bath with magnetic stirring.

Procedure:

- Setup: Load the crude oil into a round-bottom flask. Add a magnetic stir bar.^[1] Attach the Vigreux column and distillation head.
- Degassing: Apply vacuum gradually to remove residual solvents (DCM/Ether) from the workup.
- Heating:

- Slowly ramp the oil bath temperature.
- Observation: You may see a small forerun of elimination products (vinyl ethers) at lower temperatures.
- Collection:
 - Target Fraction: Collect the fraction distilling at
at
.
 - Note: If using a weaker vacuum (
) , the boiling point will rise to
.
- Termination: Stop distillation when the head temperature drops or the pot residue becomes viscous/dark. The residue contains the high-boiling Diethylene glycol monoethyl ether (
atm).

Protocol C: Flash Column Chromatography (Alternative)

Objective: High-purity isolation for small-scale (<5g) batches or analytical standards.

While distillation is preferred for scale, chromatography is effective for removing specific polar impurities.

- Stationary Phase: Silica Gel 60 (
mesh).
- Mobile Phase: Hexanes : Ethyl Acetate (Gradient).
 - Start: 95:5 (Hex:EtOAc).
 - End: 80:20 (Hex:EtOAc).

- Detection:

stain (The bromide is not UV active unless derivatized;

will stain the ether backbone yellow/brown). Iodine chamber is also effective.

- Elution Order:

- Vinyl ether byproducts (High

, Non-polar).

- Target Bromide (Mid

).

- Unreacted Alcohol (Low

, very polar, often stays at baseline in 90:10).

Quality Control & Storage

Analytical Validation

- NMR (

):

- Look for the triplet at

(

).

- Confirm the absence of the broad singlet at

(

from starting material).

- Integrate the terminal methyl group (

) against the bromide methylene to confirm 1:1 stoichiometry.

- GC-MS:
 - Confirm parent ion (M+) and the characteristic isotope pattern of Bromine ().

Storage Protocol

- Condition: Store under inert atmosphere (Argon/Nitrogen).
- Temperature:
(Refrigerator).
- Stabilization: For long-term storage (>3 months), add a few granules of activated Potassium Carbonate () or Silver wool to scavenge any free acid generated by hydrolysis.

References

- Sigma-Aldrich. 1-Bromo-2-(2-methoxyethoxy)ethane Product Specification and Properties. (Used as proxy for boiling point/density trends). [Link](#)
- PubChem. **1-Bromo-2-(2-ethoxyethoxy)ethane** Compound Summary (CID 7015324). National Library of Medicine. [Link](#)
- Armarego, W. L. F., & Chai, C. L. L. (2009). Purification of Laboratory Chemicals. Butterworth-Heinemann.
- ChemicalBook. Synthesis and Properties of 2-(2-ethoxyethoxy)ethyl bromide. [Link](#)

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Sources

- [1. 1-Bromo-2-\(2-methoxyethoxy\)ethane synthesis - chemicalbook \[chemicalbook.com\]](#)
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